

Z,Z-Dienestrol-d6 safety data sheet and handling

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Compound of Interest

Compound Name: Z,Z-Dienestrol-d6

Cat. No.: B584716

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An In-depth Technical Guide to the Safe Handling of Z,Z-Dienestrol-d6

Disclaimer: A specific Safety Data Sheet (SDS) for **Z,Z-Dienestrol-d6** is not readily available. This guide is based on the safety information for the parent compound, Dienestrol (CAS 84-17-3), and should be used as a reference for laboratory safety and handling. It is imperative to handle **Z,Z-Dienestrol-d6** with the utmost caution, assuming it carries similar or identical risks to Dienestrol. This compound is intended for research use only and is not for human or therapeutic use.^[1]

Introduction

Z,Z-Dienestrol-d6 is a deuterium-labeled form of Z,Z-Dienestrol, a metabolite of Diethylstilbestrol.^[2] As a labeled compound, it serves as a valuable tool in various research applications, including mass spectrometry-based studies as an internal standard.^[3] Given its classification as a synthetic non-steroidal estrogen and its structural relationship to known carcinogens, stringent safety protocols are essential when handling this compound.

Hazard Identification and Classification

Based on the data for Dienestrol, **Z,Z-Dienestrol-d6** should be considered a hazardous substance.

GHS Classification (Dienestrol as surrogate):

Hazard Class	Hazard Category	Hazard Statement
Carcinogenicity	1A / 1B	H350: May cause cancer
Reproductive Toxicity	2	H361d: Suspected of damaging the unborn child

(Data sourced from Dienestrol Safety Data Sheets)[1][4]

Potential Health Effects:

- Eye Contact: May cause eye irritation.
- Skin Contact: May cause skin irritation.
- Inhalation: May cause respiratory tract irritation.
- Ingestion: May cause gastrointestinal tract irritation.
- Chronic Exposure: May cause cancer and reproductive harm. The substance is suspected to be a human carcinogen and may have toxic effects on the reproductive system.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **Z,Z-Dienestrol-d6** and its parent compound, Dienestrol.

Property	Z,Z-Dienestrol-d6	Dienestrol
CAS Number	91297-99-3	84-17-3
Molecular Formula	C18H12D6O2	C18H18O2
Molecular Weight	272.37 g/mol	266.33 g/mol
Appearance	Solid (Neat)	White solid
Solubility	Not specified	Easily soluble in methanol, diethyl ether, acetone. Insoluble in water.

Exposure Controls and Personal Protection

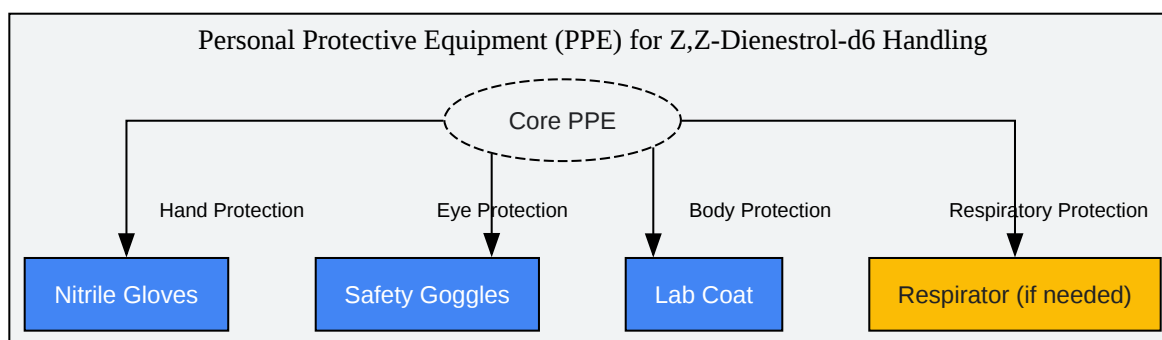
Given the hazardous nature of this compound, strict adherence to exposure control measures is mandatory.

Engineering Controls:

- Work with this compound should be conducted in a designated area, preferably within a certified chemical fume hood or a glove box to minimize inhalation exposure.
- Local exhaust ventilation should be used to control the dispersion of dust.

Personal Protective Equipment (PPE):

- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn at all times.
- Eye Protection: Safety glasses with side shields or chemical goggles are required.
- Skin and Body Protection: A lab coat should be worn. For operations with a higher risk of exposure, additional protective clothing may be necessary.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of aerosolization, a properly fitted respirator (e.g., N95 or higher) is recommended.



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Caption: Recommended Personal Protective Equipment for handling **Z,Z-Dienestrol-d6**.

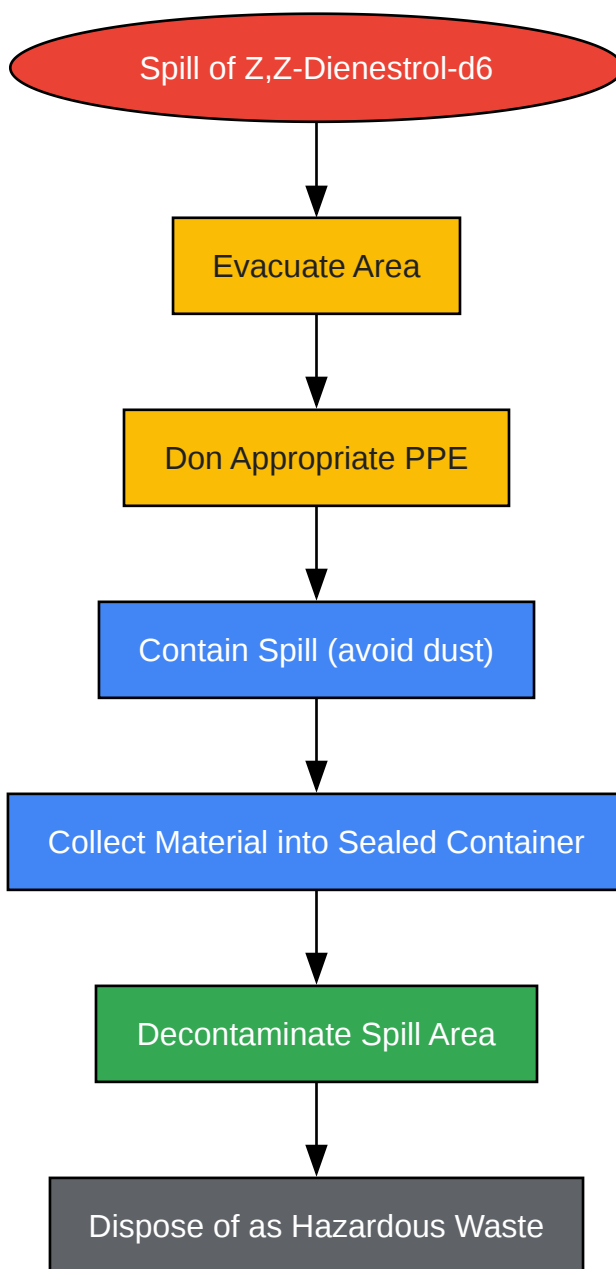
Handling and Storage

- **Handling:** Avoid generating dust. Use in a well-ventilated area, preferably a fume hood. Do not breathe dust. Avoid contact with eyes, skin, and clothing. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep locked up. Recommended storage temperature is -20°C.

Accidental Release Measures and First Aid

Spill Procedures: In the event of a spill, follow these general steps:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Carefully sweep or scoop up the solid material, avoiding dust generation.
- Place the spilled material into a sealed container for disposal.
- Clean the spill area with an appropriate solvent, followed by soap and water.
- Dispose of all contaminated materials as hazardous waste.



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Caption: Workflow for responding to a spill of **Z,Z-Dienestrol-d6**.

First Aid Measures:

- Eyes: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.
- Skin: Wash with soap and water. Seek medical attention if irritation develops.

- Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.

Toxicological Information

Detailed toxicological studies on **Z,Z-Dienestrol-d6** are not available. The information below is for the parent compound, Dienestrol.

Toxicity Data	Value
LD50 (Oral)	Not available
LC50 (Inhalation)	Not available
Carcinogenicity	May cause cancer. Suspected human carcinogen.
Mutagenicity	Mutagenic for mammalian somatic cells.
Teratogenicity	Not available.
Developmental Toxicity	Classified as a suspected reproductive system toxin for both males and females.

Disposal Considerations

Dispose of **Z,Z-Dienestrol-d6** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.

Experimental Protocols

Specific experimental protocols for the safety assessment of **Z,Z-Dienestrol-d6** have not been published. The following are general guidelines for handling potent research compounds:

- Stock Solution Preparation: All manipulations, including weighing and dissolving the compound, should be performed in a fume hood. To minimize dust inhalation, consider dissolving the entire contents of the vial at once.

- **Animal Studies:** If used in animal studies, be aware of potential reproductive and carcinogenic effects. Handle animal bedding and waste as potentially contaminated.
- **Decontamination:** All surfaces and equipment that come into contact with **Z,Z-Dienestrol-d6** should be decontaminated. The effectiveness of common decontamination solutions should be verified.

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